

A Comprehensive Technical Guide to the Solubility and Stability of 1-Dodecanol-d25

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Compound of Interest

Compound Name: 1-Dodecanol-d25

Cat. No.: B108426

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **1-Dodecanol-d25**, a deuterated form of the long-chain fatty alcohol, 1-Dodecanol.

Understanding these fundamental physicochemical properties is critical for the effective use of this compound in various research and development applications, including its use as an internal standard in analytical methods and as a tracer in metabolic studies. This document outlines key solubility data, stability profiles, and detailed experimental protocols for their determination.

Core Concepts: Solubility and Stability

The solubility of a compound is defined as the maximum concentration that can be dissolved in a specific solvent at a given temperature to form a saturated solution. For **1-Dodecanol-d25**, its long, nonpolar deuterated alkyl chain and its polar hydroxyl group dictate its solubility, adhering to the principle of "like dissolves like." Consequently, it is readily soluble in organic solvents and insoluble in water.

Stability refers to the ability of a substance to resist chemical change or degradation over time under the influence of various environmental factors such as temperature, light, and humidity. Ensuring the stability of **1-Dodecanol-d25** is paramount for the accuracy and reproducibility of experimental results.

Solubility Profile of 1-Dodecanol-d25

While specific quantitative solubility data for **1-Dodecanol-d25** is not extensively published, its solubility characteristics can be inferred from its non-deuterated counterpart, 1-Dodecanol, due to their similar physicochemical properties. The following tables summarize the available qualitative and quantitative solubility data.

Table 1: Qualitative Solubility of 1-Dodecanol

Solvent	Solubility
Water	Insoluble[1][2][3][4][5]
Ethanol	Soluble[1][4][6]
Diethyl Ether	Soluble[1][4][6]
Acetone	Soluble[3]
Chloroform	Soluble[3]
Methanol	Soluble[3]
Benzene	Slightly Soluble[7]
Propylene Glycol	Soluble[7]
Glycerin	Insoluble[7]

Table 2: Quantitative Solubility of **1-Dodecanol-d25** and 1-Dodecanol

Compound	Solvent	Temperature (°C)	Solubility
1-Dodecanol-d25	Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 100 mg/mL
1-Dodecanol-d25	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Not Specified	≥ 2.5 mg/mL
1-Dodecanol-d25	10% DMSO, 90% (20% SBE-β-CD in saline)	Not Specified	≥ 2.5 mg/mL
1-Dodecanol-d25	10% DMSO, 90% Corn Oil	Not Specified	≥ 2.5 mg/mL
1-Dodecanol	Water	23	1 g/L (Slightly Soluble) [8][9]
1-Dodecanol	Water	25	0.004 g/L [10]

Stability Profile of 1-Dodecanol-d25

The stability of **1-Dodecanol-d25** is crucial for its storage and handling. As a long-chain alcohol, it is generally stable under standard conditions but can be susceptible to oxidation over long periods or at elevated temperatures. It is also a combustible solid and should be kept away from strong oxidizing agents.[11]

Table 3: Stability of **1-Dodecanol-d25** Stock Solutions

Storage Condition	Duration	Recommendations
-80°C	6 months	Sealed, protected from moisture and light.
-20°C	1 month	Sealed, protected from moisture and light.

General Storage Recommendations for Solid **1-Dodecanol-d25**:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.[\[11\]](#)
- Store below +30°C.[\[2\]](#)[\[12\]](#)[\[13\]](#)
- Protect from light.

Experimental Protocols

The following sections provide detailed methodologies for determining the solubility and stability of **1-Dodecanol-d25**.

Protocol for Determining Qualitative and Quantitative Solubility

This protocol is adapted from standard laboratory procedures for determining the solubility of organic compounds.

Objective: To determine the solubility of **1-Dodecanol-d25** in various solvents.

Materials:

- **1-Dodecanol-d25**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, ethyl acetate, dimethyl sulfoxide, hexane)
- Vortex mixer
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector

Procedure:

Part A: Qualitative Solubility Determination

- Add approximately 10 mg of **1-Dodecanol-d25** to a series of labeled vials.
- To each vial, add 1 mL of a different solvent.
- Vortex each vial vigorously for 1-2 minutes.
- Visually inspect for the complete dissolution of the solid.
- If the solid dissolves completely, the compound is considered "soluble." If any solid remains, it is "insoluble" or "sparingly soluble."

Part B: Quantitative Solubility Determination (Equilibrium Shake-Flask Method)

- Prepare saturated solutions by adding an excess amount of **1-Dodecanol-d25** to each solvent in separate sealed flasks.
- Place the flasks in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25°C).
- Agitate the flasks for a sufficient time to reach equilibrium (e.g., 24-48 hours). A preliminary study can determine the time to reach equilibrium.
- After equilibration, allow the flasks to stand undisturbed for at least 24 hours at the same temperature to allow undissolved material to settle.
- Carefully withdraw a known volume of the supernatant from each flask.
- Centrifuge the withdrawn samples to remove any suspended microparticles.
- Dilute the clear supernatant with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantify the concentration of **1-Dodecanol-d25** in the diluted samples using a validated HPLC or GC method.

- Calculate the solubility in mg/mL or g/100 mL.

Protocol for Stability Testing

This protocol is based on the principles outlined in the ICH Q1A(R2) guidelines for stability testing of new drug substances.

Objective: To evaluate the stability of **1-Dodecanol-d25** under various environmental conditions.

Materials:

- **1-Dodecanol-d25** (solid form)
- Climate-controlled stability chambers
- Photostability chamber
- Appropriate containers (e.g., amber glass vials with inert caps)
- Analytical instrumentation for purity and degradation product analysis (e.g., HPLC, GC-MS)

Procedure:

1. Stress Testing (Forced Degradation):

- Acid/Base Hydrolysis: Expose **1-Dodecanol-d25** to acidic (e.g., 0.1 M HCl) and basic (e.g., 0.1 M NaOH) conditions at an elevated temperature (e.g., 60°C) for a defined period.
- Oxidation: Treat **1-Dodecanol-d25** with an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
- Thermal Degradation: Expose the solid compound to high temperatures (e.g., 80°C, 100°C) and in solution.
- Photostability: Expose the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter. A dark control sample should be stored under the same conditions.

2. Long-Term and Accelerated Stability Studies:

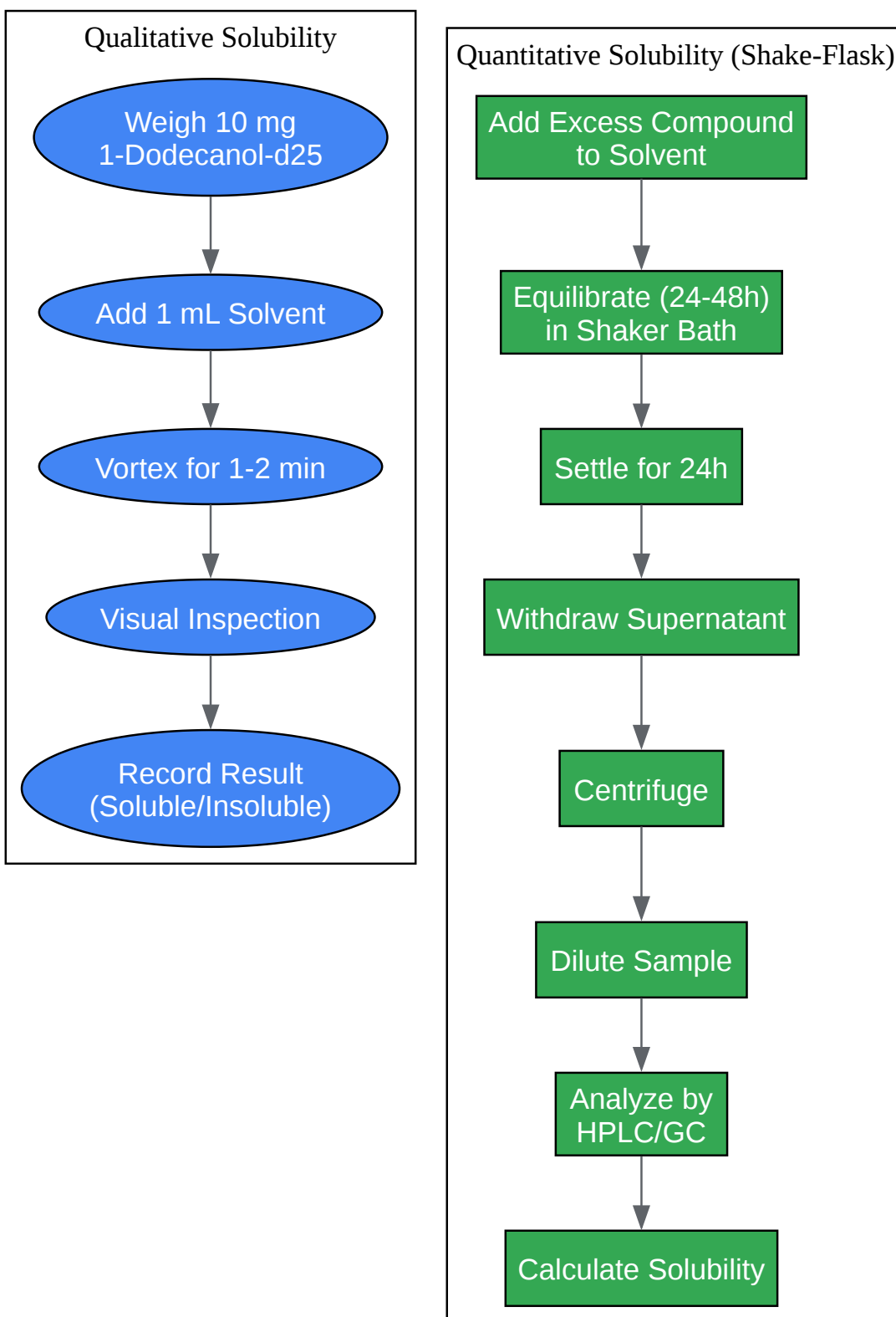
- Place accurately weighed samples of **1-Dodecanol-d25** into the appropriate containers.
- Store the samples in stability chambers under the conditions specified in Table 4.
- At specified time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term; 0, 3, 6 months for accelerated), withdraw samples for analysis.
- Analyze the samples for appearance, assay (purity), and the presence of degradation products.

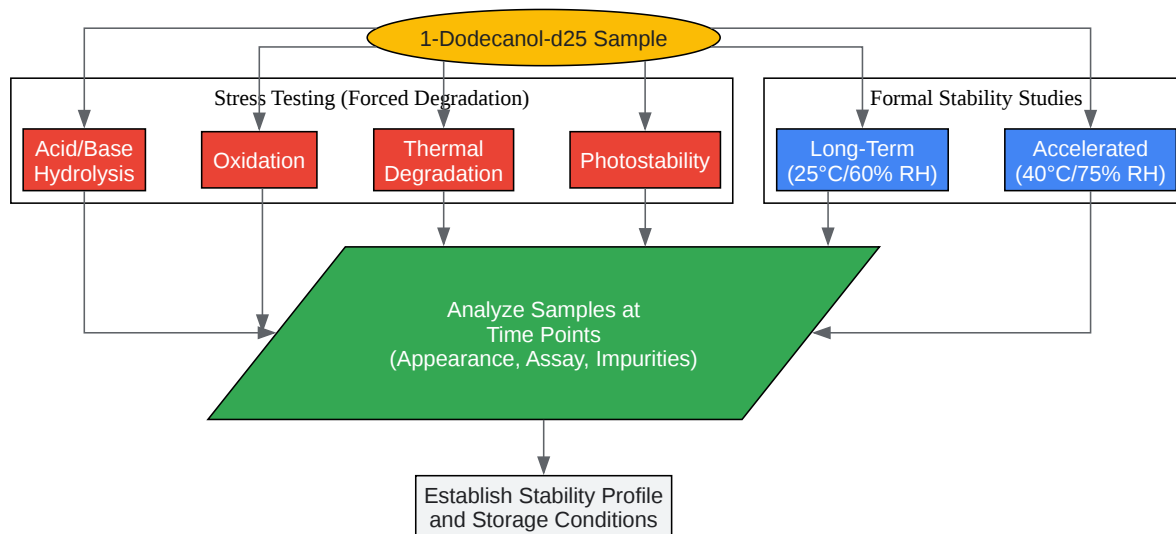
Table 4: Recommended Storage Conditions for Stability Studies

Study Type	Storage Condition
Long-Term	25°C ± 2°C / 60% RH ± 5% RH
Intermediate	30°C ± 2°C / 65% RH ± 5% RH
Accelerated	40°C ± 2°C / 75% RH ± 5% RH

Visualizations

The following diagrams illustrate the workflows for the experimental protocols described above.





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